

Ianthelliformisamine A TFA: Chemical Structure and Stereochemistry Guide

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Compound of Interest

Compound Name: *Ianthelliformisamine A TFA*

CAS No.: 1643593-28-5

Cat. No.: B608035

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Executive Summary

Ianthelliformisamine A is a bioactive marine alkaloid originally isolated from the sponge *Suberea ianthelliformis* (formerly *Ianthella* sp.). Chemically, it is a conjugate of a brominated tyrosine derivative and the polyamine spermine. It is most commonly supplied and utilized in research as the Trifluoroacetate (TFA) salt due to the purification methods (HPLC with TFA modifiers) used to isolate the cationic polyamine.

Key Characteristics:

- Chemical Class: Bromotyrosine-derived polyamine alkaloid.
- Core Scaffold: (E)-3,5-dibromo-4-methoxycinnamic acid linked to spermine.
- Primary Application: Antibiotic enhancer (adjuvant) for resistant Gram-negative bacteria (e.g., *Pseudomonas aeruginosa*).^[1]
- Stereochemistry: Achiral (excluding alkene geometry).

Chemical Structure Elucidation

Molecular Identity

Ianthelliformisamine A is the mono-amide formed between (E)-3-(3,5-dibromo-4-methoxyphenyl)acrylic acid and spermine.

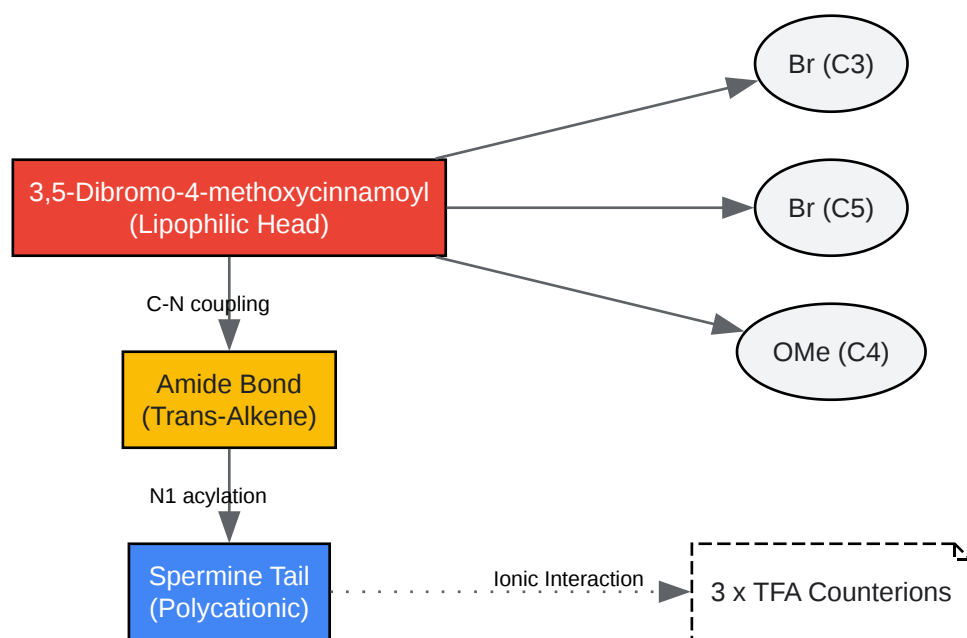
Property	Data
IUPAC Name	(E)-N-(3-((4-((3-aminopropyl)amino)butyl)amino)propyl)-3-(3,5-dibromo-4-methoxyphenyl)acrylamide
Free Base Formula	
TFA Salt Formula	(Typically)
Molecular Weight	520.31 g/mol (Free Base)
Appearance	White solid or stable brown gum (as TFA salt)

Structural Connectivity

The molecule consists of two distinct domains:

- The Headgroup: A 3,5-dibromo-4-methoxycinnamoyl moiety. This lipophilic headgroup is responsible for membrane insertion and affinity.
- The Tail: A spermine chain (-triprotonated in the TFA salt form). The polyamine tail provides cationic charge at physiological pH, facilitating interaction with negatively charged bacterial membranes.

Structural Diagram (Graphviz)



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Caption: Modular connectivity of lanthelliformisamine A, highlighting the lipophilic headgroup and hydrophilic polyamine tail.

Spectroscopic Signature (NMR Data)

The structure is validated by characteristic

NMR signals (in

or

).

- Aromatic Region: A singlet integrating to 2H (ppm) confirms the symmetric 1,3,4,5-tetrasubstituted benzene ring.
- Alkene Region: Two doublets with a large coupling constant (Hz), confirming the (E)-configuration of the double bond.
- Polyamine Region:

- A multiplet (ppm, 12H) corresponding to the six methylene groups adjacent to nitrogen atoms.
- Multiplets (ppm, 8H) corresponding to the central methylene groups of the propyl and butyl chains.
- This integration pattern (12H adjacent to N) is specific to spermine; spermidine would show only 8H in this region.

Stereochemistry

Absolute Configuration

- Chirality: lanthelliformisamine A is achiral.
 - The spermine backbone is symmetric and lacks stereocenters.
 - The headgroup is planar.[\[2\]](#)
 - Therefore, no optical rotation () is observed, and no chiral resolution is required during synthesis.

Geometric Isomerism[\[5\]](#)

- Alkene Geometry: The double bond in the cinnamoyl linker exists strictly in the (E)-configuration (trans).
 - This is confirmed by the coupling constant of ~16 Hz.
 - The (Z)-isomer is not observed naturally but can be formed via photo-isomerization; however, the bioactive natural product is the (E)-isomer.

Synthesis & Derivatization

The synthesis of **lanthelliformisamine A TFA** is straightforward and modular, allowing for the generation of high-purity material for biological testing.

Synthetic Protocol

- Headgroup Preparation:
 - Starting Material: 3,5-dibromo-4-hydroxybenzaldehyde.
 - Methylation: Reaction with MeI/K₂CO₃ to form 3,5-dibromo-4-methoxybenzaldehyde.
 - Wittig Reaction: Reaction with (ethoxycarbonylmethylene)triphenylphosphorane yields the ethyl ester of the cinnamic acid (exclusively E-isomer).
 - Hydrolysis: LiOH hydrolysis affords (E)-3-(3,5-dibromo-4-methoxyphenyl)acrylic acid.
- Coupling:
 - Activation: The acid is activated using NHS (N-hydroxysuccinimide) and EDC, or HATU.
 - Amidation: The activated ester is reacted with excess spermine (to favor mono-acylation over bis-acylation).
 - Purification: The crude mixture is purified via preparative RP-HPLC using a water/acetonitrile gradient with 0.1% Trifluoroacetic Acid (TFA).^[3]
- Salt Formation:
 - Lyophilization of the HPLC fractions yields lanthelliformisamine A as the TFA salt.

Handling the TFA Salt

- Solubility: Highly soluble in water, methanol, and DMSO due to the polycationic nature.
- Stability: Stable as a solid or in DMSO solution at -20°C for months. Avoid repeated freeze-thaw cycles.
- Stoichiometry: The free amines in the spermine tail are protonated. Expect a stoichiometry of roughly 3 TFA molecules per lanthelliformisamine A molecule.

Pharmacological Profile[1][7][8]

Mechanism of Action

Ianthelliformisamine A acts as an antibiotic enhancer (adjuvant) rather than a direct antibiotic. It potentiates the activity of conventional antibiotics (like doxycycline and ciprofloxacin) against resistant Gram-negative bacteria.

- **Membrane Permeabilization:** The amphiphilic structure allows the lipophilic head to insert into the bacterial outer membrane, while the cationic tail disrupts the packing of lipopolysaccharides (LPS). This increases membrane permeability, allowing other antibiotics to enter the cell.
- **Efflux Pump Inhibition:** Evidence suggests it may interfere with RND-type efflux pumps, preventing the expulsion of antibiotics.

Biological Data

Target Organism	Activity Type	Metric
<i>Pseudomonas aeruginosa</i>	Biofilm Inhibition	MIC ~ 35-50 µM
<i>Staphylococcus aureus</i>	Bactericidal	IC50 ~ 6.8 µM
<i>P. aeruginosa</i> (MDR)	Potentialiation	Restores Doxycycline sensitivity

References

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